

# Operational Guide: Undecylcyclohexane Disposal & Waste Management

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## Compound of Interest

Compound Name: Undecylcyclohexane

CAS No.: 54105-66-7

Cat. No.: B1584076

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## Executive Summary & Immediate Directives

**Undecylcyclohexane** (CAS: 54105-66-7) is a high-molecular-weight alkylcyclohexane.[1] While it poses lower immediate flammability risks compared to short-chain solvents (e.g., cyclohexane), it presents significant aspiration hazards and chronic aquatic toxicity.

Core Disposal Directive:

- DO NOT discharge into sink drains or municipal sewer systems. (Strict prohibition due to H410 Aquatic Toxicity).
- DO NOT dispose of as general trash.
- DO segregate as Non-Halogenated Organic Waste.
- DO incinerate via a licensed chemical waste facility.[2]

## Chemical Profile & Waste Classification

Effective disposal planning requires understanding the specific physical properties that dictate waste coding.

Property	Value	Operational Implication
CAS Number	54105-66-7	Unique identifier for waste manifests.
Flash Point	~138°C (280°F)	>60°C (140°F). technically not a RCRA D001 Ignitable waste by itself, but is Combustible.
Boiling Point	~315°C	Low volatility; spill residues persist.
Density	0.81 g/mL	Lighter than water; floats, creating surface films.
Solubility	Insoluble	Biphasic Hazard: Will separate from aqueous waste streams.
GHS Hazards	H304, H410	Aspiration hazard; Very toxic to aquatic life.

## Regulatory Classification Logic

- RCRA (USA): **Undecylcyclohexane** itself is not a P-listed or U-listed waste. Because its flash point is >60°C, it does not meet the definition of D001 (Ignitable) unless mixed with lower-flashpoint solvents.
- Best Practice: Despite the high flash point, manage it as Hazardous Organic Waste to ensure destruction via fuel blending or incineration, preventing environmental release.

## Waste Segregation Protocol

Proper segregation is the single most critical step in laboratory waste management. Mixing **undecylcyclohexane** with incompatible streams increases disposal costs and safety risks.

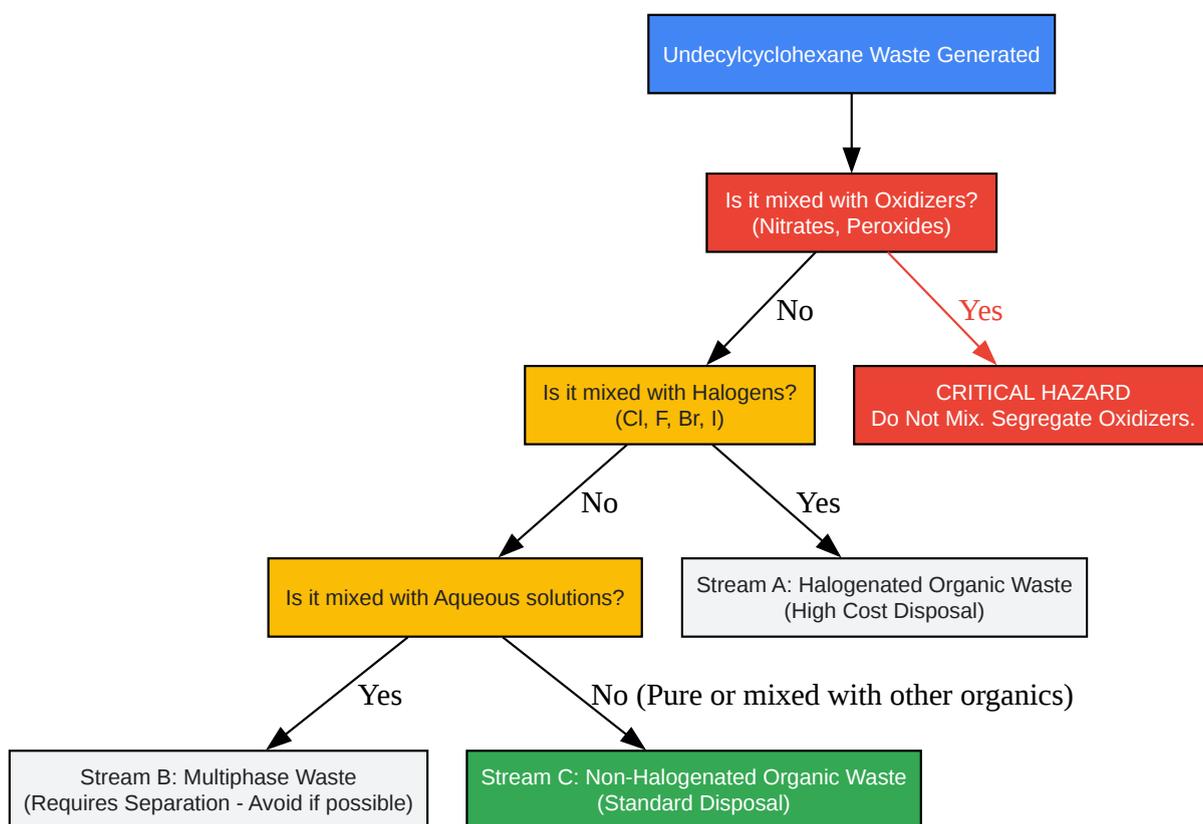
## The "Why" Behind Segregation

- Cost Control: **Undecylcyclohexane** is Non-Halogenated. Mixing it with halogenated waste (e.g., Chloroform, DCM) forces the entire container to be treated as halogenated, which is significantly more expensive to incinerate due to acid-scrubbing requirements.

- Process Safety: Mixing with oxidizers (Nitric acid, Peroxides) can lead to exothermic reactions or fire, despite the high flash point.
- Treatment Failure: Mixing with aqueous waste causes phase separation. The hydrophobic layer can foul sensors and skimmers in water treatment facilities.

## Diagram 1: Waste Segregation Decision Tree

Use this logic flow to determine the correct waste container at the bench.



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Caption: Decision logic for segregating **Undecylcyclohexane** to ensure safety and minimize disposal costs.

## Operational Disposal Procedures

### A. Satellite Accumulation (Lab Bench)

- Container Selection: Use High-Density Polyethylene (HDPE) or Glass containers. **Undecylcyclohexane** is compatible with most standard solvent containers.
- Labeling: Apply a hazardous waste label immediately upon the first drop of waste.
  - Constituents: Write "**Undecylcyclohexane**" (do not use abbreviations).
  - Hazard Checkbox: Mark "Toxic" (due to aquatic/aspiration hazards) and "Combustible" (if applicable by local fire code).
- Venting: Ensure the cap is tightly closed when not in use to prevent spillage, though vapor pressure is low.

### B. Bulk Waste & Lab Packing

For larger volumes (Pilot Plant/Process scale):

- Bulking: **Undecylcyclohexane** can be bulked with other non-halogenated aliphatic hydrocarbons (e.g., Hexane, Heptane, Mineral Oil).
- Flash Point Check: If bulked with low-flash solvents (e.g., Hexane), the entire drum becomes D001 Ignitable. Label accordingly.

### C. Spill Management

Because **Undecylcyclohexane** is hydrophobic and has a high boiling point, it will not evaporate quickly and will create a slippery residue.

- PPE: Nitrile gloves and safety glasses.
- Containment: Use spill pillows or hydrophobic boom barriers to prevent it from reaching floor drains.
- Absorption: Use vermiculite, sand, or clay-based absorbents.

- Note: Combustible absorbent pads may be used.
- Disposal of Debris: Bag all contaminated absorbents. Label as "Solid Debris contaminated with **Undecylcyclohexane**" and dispose of via the solid hazardous waste stream.

## The Disposal Lifecycle

Understanding the downstream fate of your waste validates the importance of upstream segregation.

### Diagram 2: Cradle-to-Grave Workflow

Visualizing the path from the laboratory bench to final destruction.



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Caption: The lifecycle of **Undecylcyclohexane** waste, prioritizing energy recovery via incineration.

## Regulatory Compliance & Shipping

### DOT Shipping (USA)

Pure **Undecylcyclohexane** typically falls under:

- UN Number: UN3082 (if regulated as environmentally hazardous)
- Proper Shipping Name: Environmentally hazardous substance, liquid, n.o.s. (**Undecylcyclohexane**)[3][4]
- Class: 9
- Packing Group: III
- Note: Non-bulk shipments by ground in the US are often exempt from Class 9 regulation if the material is not a hazardous substance or hazardous waste (49 CFR 173.155). However,

always consult your EHS specialist as "Aquatic Toxicity" often triggers Class 9 for air or international transport.

## European CLP/REACH

- Signal Word: Danger
- Hazard Statements: H304 (Aspiration), H410 (Aquatic Chronic).[5]
- Disposal Code (EWC): 07 01 04\* (other organic solvents, washing liquids and mother liquors).

## References

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